

4-Chlorobenzyl cyanide-d4 physical properties

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Compound of Interest

Compound Name: 4-Chlorobenzyl cyanide-d4

Cat. No.: B1142777

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Technical Guide: 4-Chlorobenzyl Cyanide-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties, synthesis, and applications of **4-Chlorobenzyl cyanide-d4**, a deuterated analog of 4-Chlorobenzyl cyanide. This isotopically labeled compound is a valuable tool in analytical and research settings, particularly as an internal standard for quantitative analysis.

Core Physical and Chemical Properties

4-Chlorobenzyl cyanide-d4, also known as (4-Chlorophenyl)acetonitrile-d4, is the deuterium-labeled form of 4-Chlorobenzyl cyanide. The primary distinction is the replacement of four hydrogen atoms on the benzene ring with deuterium. This substitution results in a higher molecular weight compared to the unlabeled compound, which is crucial for its use in mass spectrometry-based analytical methods.

Below is a summary of the key physical and chemical properties for both **4-Chlorobenzyl cyanide-d4** and its non-deuterated counterpart.

Property	4-Chlorobenzyl cyanide-d4	4-Chlorobenzyl cyanide
Molecular Formula	C ₈ H ₂ D ₄ CIN	C ₈ H ₆ CIN[1]
Molecular Weight	155.62 g/mol	151.59 g/mol [1]
CAS Number	1219804-00-8	140-53-4
Appearance	-	Colorless to pale yellow solid or liquid
Melting Point	-	25-28 °C
Boiling Point	-	265-267 °C
Density	-	~1.19 g/mL
Solubility	-	Low in water, soluble in acetone and ethanol
Purity	Typically ≥98 atom % D	-

Synthesis Protocols

While a specific, detailed protocol for the synthesis of **4-Chlorobenzyl cyanide-d4** is not readily available in the public domain, it is synthesized by adapting established methods for the preparation of the non-deuterated analog, 4-Chlorobenzyl cyanide. The key difference would be the use of a deuterated starting material. The most common synthetic route for 4-Chlorobenzyl cyanide involves the nucleophilic substitution of 4-chlorobenzyl chloride with a cyanide salt.

General Synthesis of 4-Chlorobenzyl Cyanide (Non-Deuterated)

A widely used method for the synthesis of 4-chlorobenzyl cyanide is the reaction of 4-chlorobenzyl chloride with sodium cyanide, often facilitated by a phase-transfer catalyst.

Experimental Protocol:

- **Reaction Setup:** In a multi-neck flask equipped with a reflux condenser, internal thermometer, and a dropping funnel, 196 g (4 mol) of sodium cyanide, 12.5 g (40 mmol) of

tributylbenzylammonium chloride (as a phase-transfer catalyst), and 660 mL of water are combined.^[2]^[3]

- Heating: The mixture is heated to 90 °C.^[2]
- Addition of Reactant: At this temperature, 644 g (4 mol) of molten 4-chlorobenzyl chloride is added dropwise over a period of one hour.
- Reaction: The mixture is stirred for an additional two hours at 90 °C.
- Workup: After cooling to approximately 35 °C, the organic phase is separated.
- Purification: The organic phase is washed with water and then purified by fractional distillation to yield 4-chlorobenzyl cyanide.

For the synthesis of **4-Chlorobenzyl cyanide-d4**, the starting material would be 4-chlorobenzyl chloride-d4, where the four hydrogens on the benzene ring are replaced with deuterium. The subsequent reaction with sodium cyanide would proceed in a similar manner to yield the desired deuterated product.

Applications in Research and Drug Development

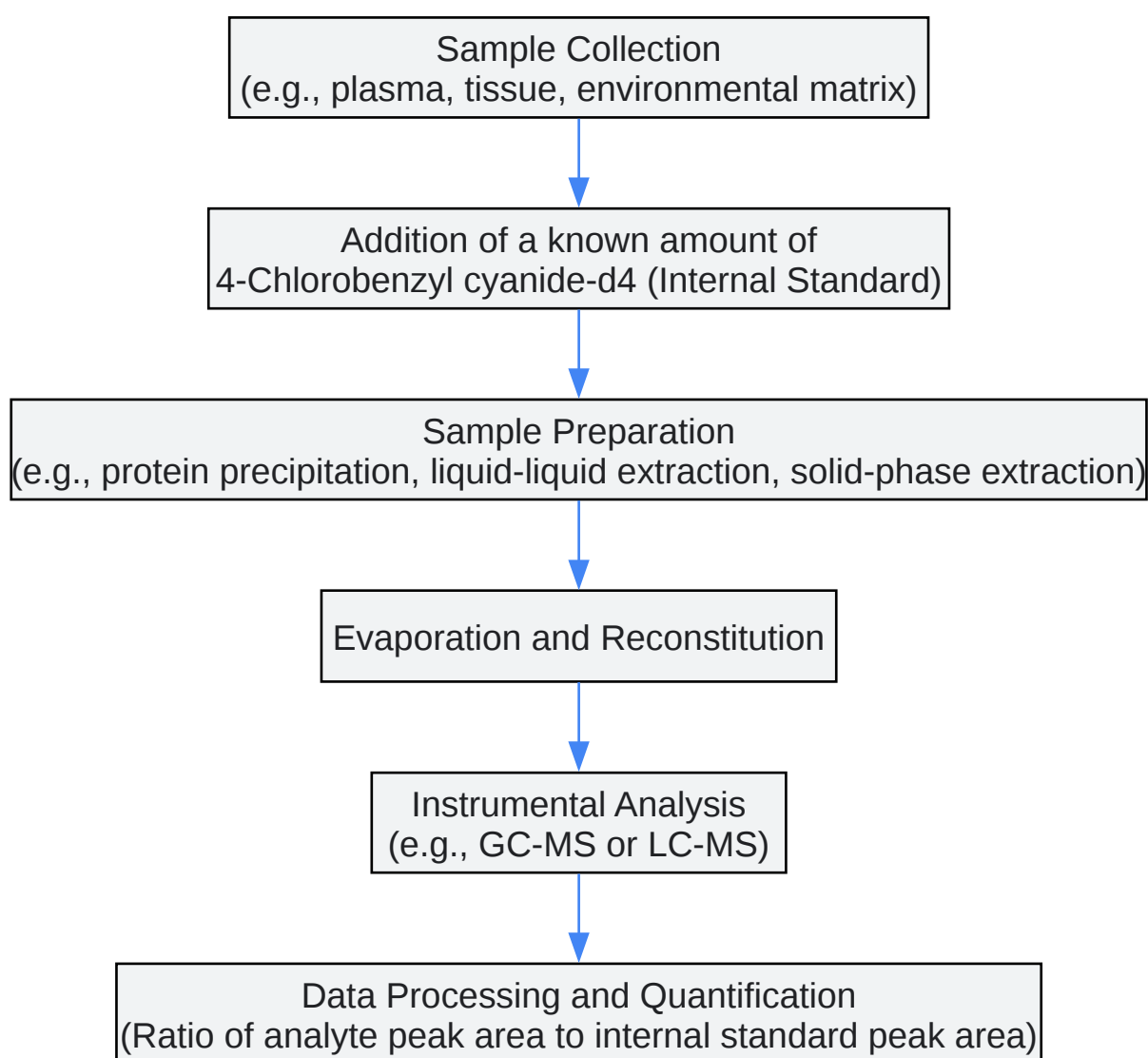
The primary application of **4-Chlorobenzyl cyanide-d4** is as an internal standard in quantitative analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). The use of a deuterated internal standard is a gold-standard technique in analytical chemistry for several reasons:

- Similar Chemical and Physical Properties: The deuterated standard behaves nearly identically to the non-deuterated analyte during sample preparation, extraction, and chromatographic separation.
- Mass Distinction: The mass difference between the analyte and the internal standard allows for their distinct detection and quantification by a mass spectrometer.
- Accurate Quantification: By adding a known amount of the deuterated internal standard to a sample, any loss of the analyte during sample processing can be corrected for, leading to more accurate and precise quantification.

4-Chlorobenzyl cyanide itself is a precursor in the synthesis of various pharmaceuticals and pesticides. Therefore, **4-Chlorobenzyl cyanide-d4** can be used as an internal standard in the analysis of these parent compounds or their metabolites during drug development and environmental monitoring.

Experimental Workflow: Use as an Internal Standard

The following diagram illustrates a typical workflow for using **4-Chlorobenzyl cyanide-d4** as an internal standard in a quantitative analytical method.

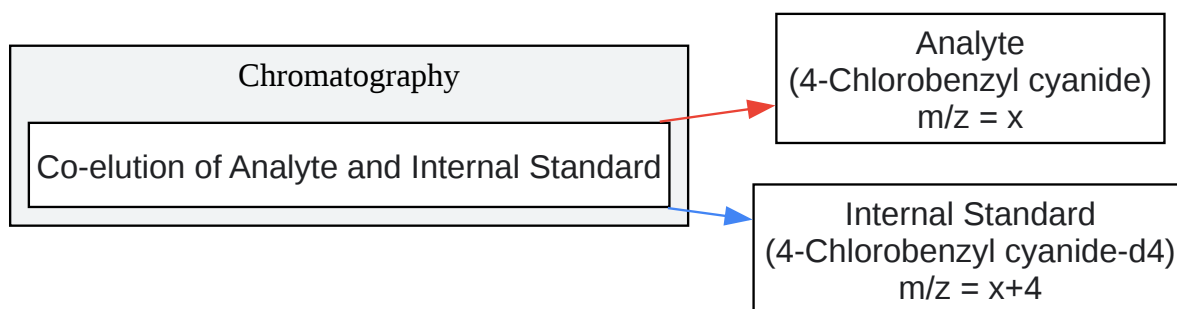


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Workflow for using **4-Chlorobenzyl cyanide-d4** as an internal standard.

Logical Relationship: Analyte and Internal Standard in Mass Spectrometry

The core principle behind using a deuterated internal standard is its co-elution with the analyte in the chromatographic system and its distinct mass-to-charge ratio (m/z) in the mass spectrometer.



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Analyte and Internal Standard relationship in LC/GC-MS.

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